

Application Note: Quantification of Tetrodotoxin in Complex Biological Matrices

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Compound of Interest

Compound Name: Tetrodotoxin

Cat. No.: B1210768

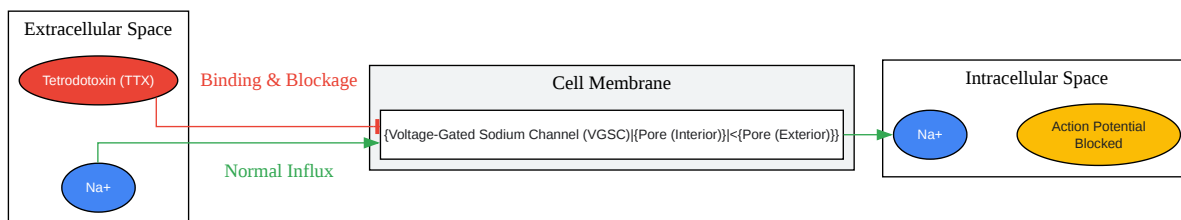
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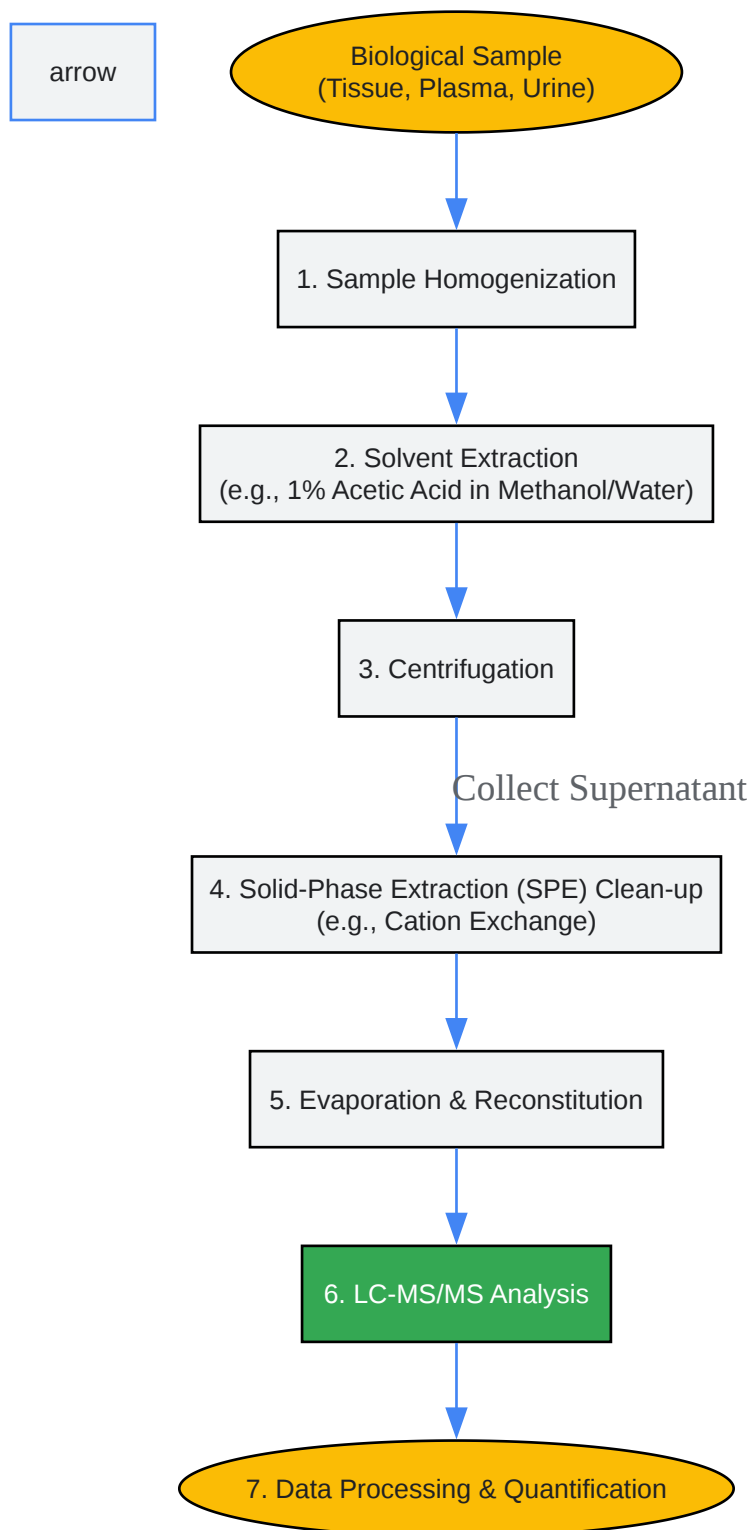
Introduction

Tetrodotoxin (TTX) is a potent neurotoxin found in various marine and terrestrial organisms, most notably pufferfish.[1][2] Its high toxicity, acting through the blockage of voltage-gated sodium channels, poses a significant risk to human health, making its accurate quantification in biological matrices crucial for food safety, clinical toxicology, and forensic investigations.[2][3][4][5] This application note provides detailed protocols for the extraction and quantification of TTX in complex biological matrices such as plasma, urine, and tissue, utilizing Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique.[6]

Signaling Pathway: Mechanism of Action of Tetrodotoxin

Tetrodotoxin exerts its toxic effect by binding to site 1 of the fast voltage-gated sodium channels (VGSCs) on the extracellular surface of nerve and muscle cells.[2][3] This binding physically obstructs the channel pore, preventing the influx of sodium ions that is essential for the generation and propagation of action potentials.[1][3][7] The disruption of nerve impulses leads to paralysis and, in severe cases, respiratory failure and death.[2][4] There are both TTX-sensitive (TTX-s) and TTX-resistant (TTX-r) sodium channel isoforms, with TTX-s channels being inhibited at nanomolar concentrations.[2][3]





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